

# DL-Phenylalanine Methyl Ester Hydrochloride: A Technical Overview of Solubility Characteristics

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## Compound of Interest

Compound Name: *H-DL-Phe-OMe.HCl*

Cat. No.: *B554974*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility data for DL-Phenylalanine methyl ester hydrochloride. Due to a lack of specific quantitative solubility data in publicly available literature, this document focuses on qualitative descriptions and data from a closely related analog. This guide is intended to assist researchers and professionals in the pharmaceutical and chemical industries in understanding the solubility profile of this compound.

## Introduction

DL-Phenylalanine methyl ester hydrochloride is a racemic mixture of the methyl ester of the essential amino acid phenylalanine. It is a crucial building block in the synthesis of various pharmaceutical compounds and is of significant interest in drug development. Understanding its solubility is critical for its formulation, delivery, and overall bioavailability.

## Physicochemical Properties

Property	Value	Reference
Chemical Formula	C <sub>10</sub> H <sub>14</sub> ClNO <sub>2</sub>	[1][2]
Molecular Weight	215.68 g/mol	[1]
Appearance	White to off-white crystalline powder	[2][3]
Melting Point	Approximately 160 °C (with decomposition)	[1]

## Solubility Profile

Comprehensive searches of scientific literature and chemical databases did not yield specific quantitative solubility data (e.g., in g/100 mL or mol/L) for DL-Phenylalanine methyl ester hydrochloride. However, qualitative descriptions are consistently reported.

Table 1: Qualitative Solubility of DL-Phenylalanine Methyl Ester Hydrochloride

Solvent	Solubility Description
Water	Slightly soluble[1]
Ethanol	Soluble[3][4][5]
Methanol	Soluble[3][4][5]
Dimethyl Sulfoxide (DMSO)	No specific data found

It is important to note that while the compound is described as "soluble" in polar organic solvents like methanol and ethanol, the exact limits of this solubility are not documented in the available resources.

## Solubility Data of a Structural Analog

In the absence of direct quantitative data, the solubility of a structurally similar compound, 4-Chloro-DL-phenylalanine methyl ester hydrochloride, can provide some insight.

Table 2: Quantitative Solubility of 4-Chloro-DL-phenylalanine methyl ester hydrochloride

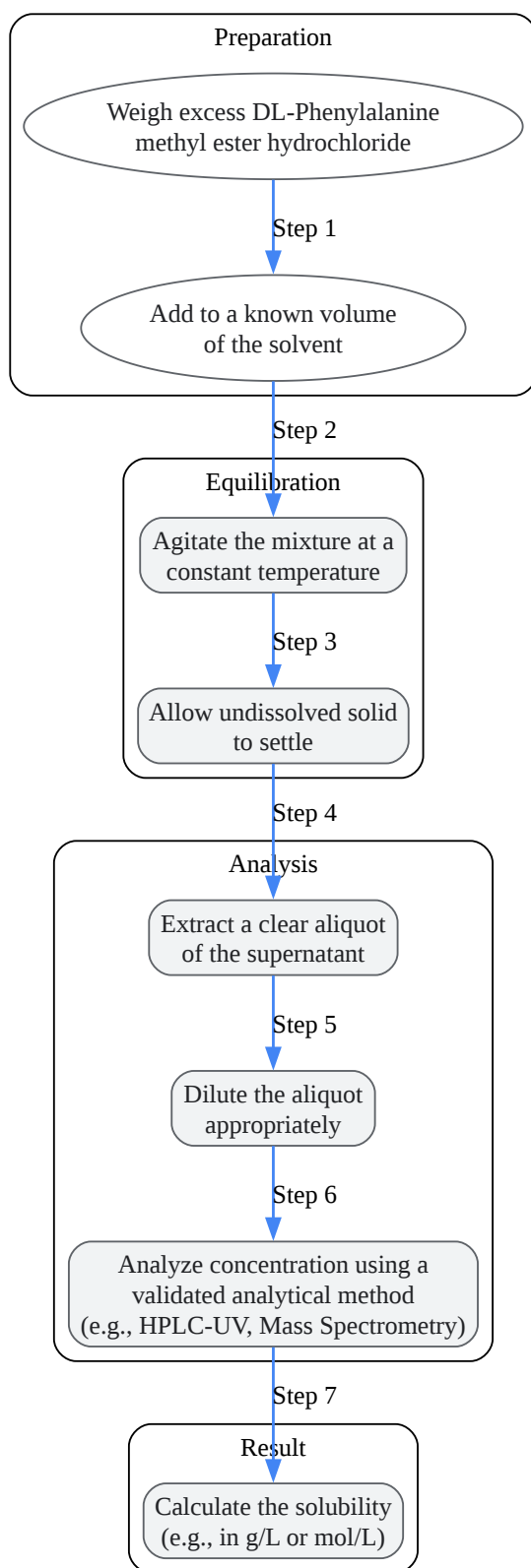
Solvent	Solubility	Conditions
Dimethyl Sulfoxide (DMSO)	50 mg/mL	Requires sonication.[6]
Water	50 mg/mL	Requires sonication and heating to 60°C.[6]

Note: This data is for a different, albeit related, compound and should be used as an estimation with caution. The chloro-substituent on the phenyl ring can influence the molecule's polarity and crystal lattice energy, thereby affecting its solubility compared to the non-substituted parent compound.

## Experimental Protocol: A General Workflow for Solubility Determination

While a specific experimental protocol for determining the solubility of DL-Phenylalanine methyl ester hydrochloride was not found, a general and widely accepted method is the isothermal equilibrium method. This method involves saturating a solvent with the solute at a constant temperature and then determining the concentration of the dissolved solute.

A conceptual workflow for this process is outlined below:



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Conceptual workflow for determining solubility.

## Conclusion

The solubility of DL-Phenylalanine methyl ester hydrochloride is qualitatively described as "slightly soluble" in water and "soluble" in polar organic solvents such as methanol and ethanol. [1][3][4][5] Unfortunately, specific quantitative solubility data is not readily available in the public domain. For researchers and drug development professionals, it is recommended that experimental determination of solubility in relevant solvent systems be performed to obtain the precise quantitative data necessary for formulation and development activities. The provided conceptual workflow for solubility determination can serve as a foundational methodology for such studies. The solubility data of the structural analog, 4-Chloro-DL-phenylalanine methyl ester hydrochloride, may offer a preliminary estimation but should be confirmed experimentally for the compound of interest.

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